

Personal protective equipment for handling Irilone

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Compound of Interest

Compound Name: Irilone

Cat. No.: B024697

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Essential Safety and Handling Guide for Irilone

This guide provides critical safety, handling, and disposal protocols for **Irilone**, a naturally occurring isoflavone. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting, thereby building a foundation of trust and safety in your research endeavors.

Irilone is a hydroxyisoflavone found in plants such as red clover (*Trifolium pratense*) and various Iris species.^{[1][2][3]} It is used in research for its roles as an immunomodulator, an antineoplastic agent, and its ability to enhance progesterone receptor (PR) signaling.^{[1][4]}

Chemical and Physical Properties

A comprehensive understanding of **Irilone**'s physical and chemical characteristics is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ O ₆	[1]
Molecular Weight	298.25 g/mol	[1]
Appearance	Solid	[1]
Melting Point	231 °C	[1]
Solubility	Soluble in DMSO	[4]
Storage	Store at -20°C, sealed, away from moisture and light. In solvent: -80°C for 6 months; -20°C for 1 month.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Specific toxicity data for **Irilone**, such as LD50 and LC50 values, are not currently available. General studies on isoflavones suggest that they can have weak estrogenic activity and may function as both estrogen agonists and antagonists.[5] Due to the lack of specific toxicity data, a cautious approach is essential, and exposure should be minimized through the consistent use of appropriate PPE.

PPE Category	Required Equipment	Rationale and Best Practices
Eye Protection	Safety glasses with side shields or goggles.	Must be worn at all times in the laboratory to protect from splashes or airborne particles. [5]
Hand Protection	Nitrile gloves.	Inspect gloves for tears or punctures before use. Change gloves frequently and immediately if contaminated.[5] Neoprene or nitrile rubber gloves are recommended for handling chemical substances. [6]
Body Protection	Laboratory coat.	A fully buttoned lab coat should be worn to protect skin and clothing.[5]
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. If generating dust or aerosols, a NIOSH-approved respirator may be necessary.	Work in a well-ventilated area or a chemical fume hood to minimize inhalation of dust or aerosols.[5]

Engineering Controls

- Ventilation: Handle **Irilone** in a well-ventilated laboratory. For procedures that may generate dust or aerosols, such as weighing, a chemical fume hood is required.[5]
- Eye Wash Station and Safety Shower: Ensure that a fully functional eye wash station and safety shower are readily accessible in the immediate work area.[5]

Operational Plans: Handling and Experimental Protocols

Adherence to standardized operating procedures is crucial for ensuring safety and experimental reproducibility.

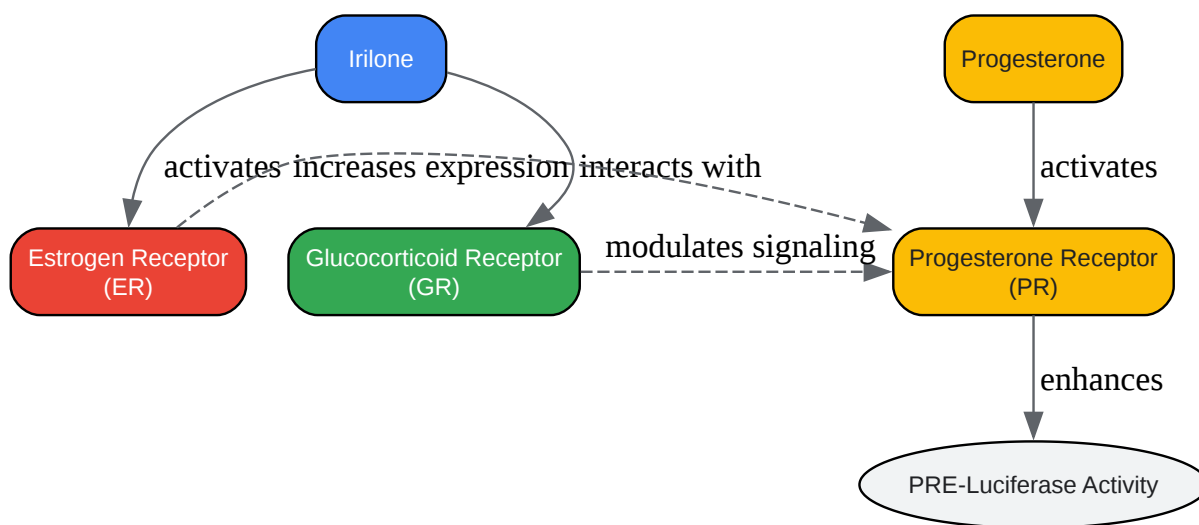
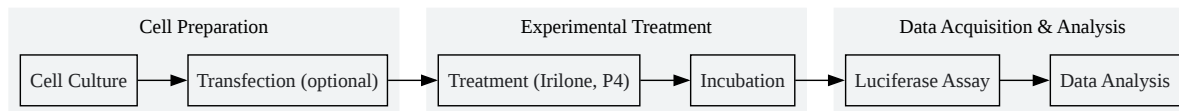
Procedural Steps for Handling

- Preparation: Designate a specific, clean, and uncluttered area for handling **Irilone**. Assemble all necessary equipment and PPE before commencing work.[5]
- Weighing: To minimize dust inhalation, weigh solid **Irilone** in a chemical fume hood or a balance enclosure. Use a dedicated spatula and weighing paper.[5]
- Solution Preparation: When dissolving **Irilone**, slowly add the solvent to the solid to prevent splashing.[5] Sonication may be recommended for dissolving in DMSO.[4]

Experimental Protocol: Progesterone Receptor (PR) Signaling Assay

The following is a generalized protocol based on methodologies cited in research involving **Irilone**'s effect on PR signaling.[7][8][9]

- Cell Culture: Culture appropriate cell lines (e.g., Ishikawa, T47D) in the recommended medium and conditions.
- Transfection (if necessary): For cells not endogenously expressing the progesterone receptor, transfect with a PR expression vector along with a progesterone response element (PRE)-luciferase reporter gene construct.
- Treatment: Treat cells with the desired concentrations of **Irilone**, progesterone (P4), or a combination of both. Include appropriate vehicle controls (e.g., 0.1% DMSO).
- Incubation: Incubate the treated cells for a specified period (e.g., 24 hours).
- Luciferase Assay: Lyse the cells and measure luciferase activity according to the manufacturer's protocol for the chosen luciferase assay system.
- Data Analysis: Normalize luciferase activity to a co-transfected control (e.g., β -galactosidase) or total protein concentration.



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